

Tirbanibulin dual mechanism microtubule inhibition and Src signaling

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Compound Focus: Tirbanibulin

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Experimental Protocols for Key Findings

The following methodologies are foundational to establishing **tirbanibulin**'s mechanism of action.

Tubulin Binding and Polymerization Assay

- **Objective:** To identify binding targets and quantify inhibition of polymerization.
- **Methods:**
 - **Photoaffinity Labeling & Mass Spectrometry:** Used in HT-29 colon cancer cells with purified tubulin to identify α - and β -tubulins as primary binding targets [1] [2].
 - **Competitive Binding Assay:** Competition with known tubulin-binding drugs (colchicine, vincristine, docetaxel) to confirm binding site [1].
 - **Tubulin Polymerization Assay:** Monitored polymerization via absorbance at 340 nm after incubation at 37°C. Compared effects of **tirbanibulin** (1 μ M and 10 μ M) against controls (paclitaxel, nocodazole) [2].
- **Key Outcome:** **Tirbanibulin** inhibited polymerization comparably to nocodazole, a known microtubule destabilizer [2].

Cellular Microtubule Network Disruption

- **Objective:** To visualize the impact on cellular microtubules.

- **Methods:**
 - **Immunofluorescence Staining:** Treated various cell lines (e.g., prostate cancer PC3, immortalized keratinocytes CCD-1106 KERTr) with **tirbanibulin** [1] [2].
 - **Visualization:** Using confocal microscopy to observe disruption of filamentous tubulin structures. The effect was shown to be reversible upon drug removal [1].
- **Key Outcome:** Visual confirmation of microtubule network breakdown, supporting the biochemical polymerization data [1] [2].

Cell Cycle Arrest Analysis

- **Objective:** To determine the phase of cell cycle arrest induced by **tirbanibulin**.
- **Methods:**
 - **Flow Cytometry:** CCD-1106 KERTr keratinocytes and other cell lines were incubated with **tirbanibulin** (e.g., 50 nM) or a control vehicle (DMSO) for a set period (e.g., 40 hours) [1] [2].
 - **DNA Staining:** Cells were stained with a DNA-binding dye (e.g., propidium iodide) to analyze DNA content and quantify the population in each cell cycle phase [1].
- **Key Outcome:** A significant increase in the proportion of cells in the G2/M phase was observed, confirming arrest at the mitosis interface [1] [2].

Apoptosis Induction Analysis

- **Objective:** To confirm the activation of programmed cell death pathways.
- **Methods:**
 - **Annexin V/7-AAD Staining:** Used in PC3-LN4 prostate cancer cells to distinguish early apoptotic (Annexin V positive) and late apoptotic/necrotic (Annexin V and 7-AAD positive) cells via flow cytometry [1].
 - **Immunoblot Analysis:** Analysis of key apoptosis proteins in treated cells, showing hyperphosphorylation of Bcl-2, cleavage of caspases 8, 9, and 3, and subsequent cleavage of PARP [1].
- **Key Outcome:** Demonstrated that **tirbanibulin** activates both intrinsic and extrinsic apoptosis signaling cascades [1].

Efficacy Data and Clinical Relevance

The dual mechanism translates into measurable clinical outcomes, particularly for actinic keratosis (AK).

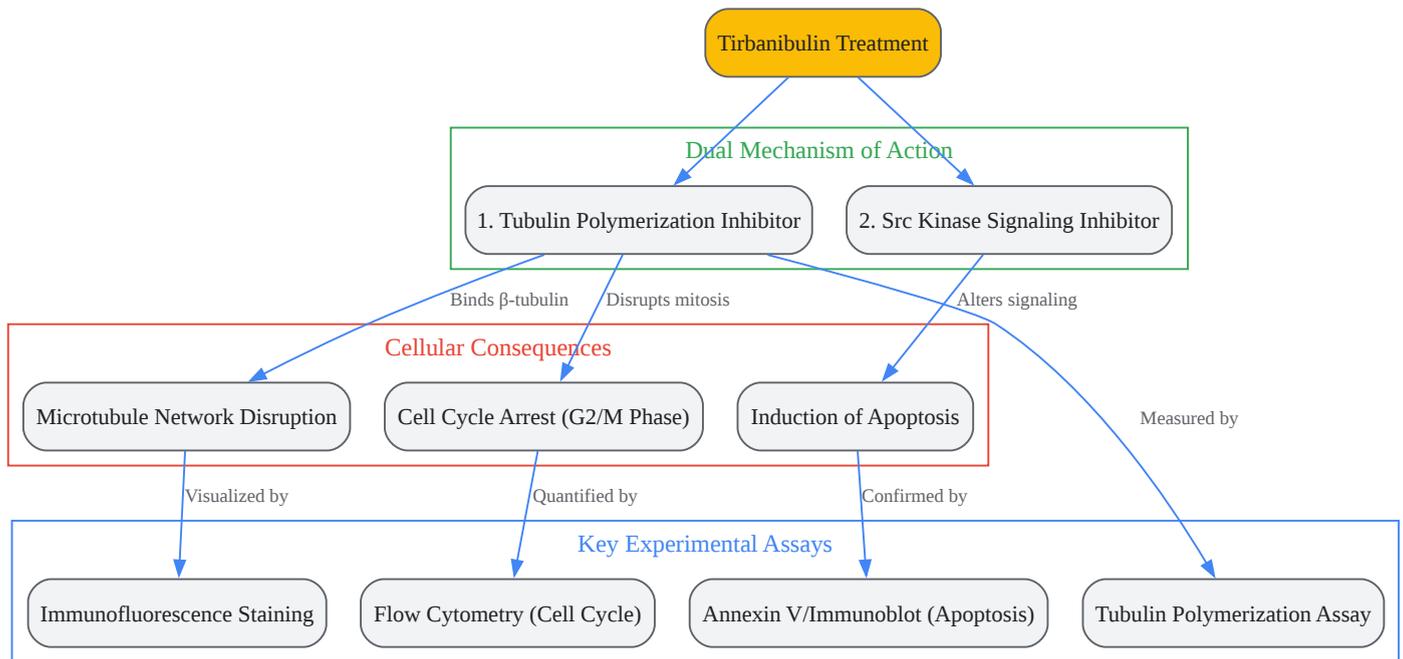
Application / Trial	Regimen	Efficacy Outcome
Actinic Keratosis (Face/Scalp) [3]	1% ointment, once daily for 5 days	49% complete clearance (pooled phase 3); 44-54% range vs. 5-13% placebo [4] [3].
Plaque-type Psoriasis (Phase I) [5]	1% ointment, 5 days/week for 4 weeks	50% of subjects showed $\geq 50\%$ target area score reduction (TAS50); 33.3% showed meaningful Physician Global Assessment improvement [5].

Current Research Status and Potential

- **Approved Use:** Topical treatment for actinic keratosis on the face and scalp [4] [3] [1].
- **Investigational Uses:**
 - **Oncology:** While systemic **tirbanibulin** failed to gain approval for cancer, research into its derivatives continues [6].
 - **Dermatology:** Early-phase trials show promise for plaque-type psoriasis [5]. Research is exploring its potential in basal and squamous cell carcinoma [7] [8].

Mechanism and Experimental Workflow Visualization

The following diagram integrates **tirbanibulin**'s dual mechanisms and the corresponding experimental approaches into a single workflow.



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Integrated view of **tirbanibulin's** dual mechanisms and key validation assays.

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